

In-Depth Technical Guide to the Safety of 4-Bromophenyl dichlorophosphate

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Compound of Interest

Compound Name: 4-Bromophenyl dichlorophosphate

Cat. No.: B1603538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **4-Bromophenyl dichlorophosphate** (CAS No. 19430-76-3), a chemical intermediate used in organic and pharmaceutical synthesis. The information presented is compiled from publicly available Safety Data Sheets (SDS) and chemical databases. It is intended to inform researchers, scientists, and drug development professionals on the potential hazards, handling, and emergency procedures associated with this compound.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **4-Bromophenyl dichlorophosphate** is presented in Table 1. It is important to note that some physical data are not readily available in published literature.

Property	Value	Source
Molecular Formula	C6H4BrCl2O2P	Alfa Chemistry
Molecular Weight	289.88 g/mol	Alfa Chemistry
Appearance	Colorless or light-yellow clear liquid	Suzhou Health Chemicals Co., Ltd.[1]
Boiling Point	98-102 °C	Alfa Chemistry
Melting Point	98-102°C	Alfa Chemistry
Density	1.811±0.06 g/cm ³	Alfa Chemistry
Solubility	Not available	AK Scientific, Inc.
Vapor Pressure	Not available	AK Scientific, Inc.
Flash Point	Not available	AK Scientific, Inc.


Hazard Identification and Classification

4-Bromophenyl dichlorophosphate is classified as a hazardous substance. The GHS classification and associated hazard statements are summarized in Table 2.

Classification	Code	Statement
Skin Irritation	H315	Causes skin irritation
Serious Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory system)	H335	May cause respiratory irritation

Signal Word: Warning.

Pictogram:

 alt text

Toxicological Information

Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **4-Bromophenyl dichlorophosphate** are not available in the reviewed public literature. However, as an organophosphorus compound, it is prudent to handle it with care, as many compounds in this class are known to be neurotoxic.[2][3]

Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.

Symptoms of Exposure:

- Skin Contact: May result in inflammation, itching, scaling, reddening, blistering, pain, or dryness.
- Eye Contact: May cause redness, pain, or severe eye damage. Inflammation of the eye is characterized by redness, watering, and itching.
- Inhalation: May cause irritation of the lungs and respiratory system.
- Ingestion: Ingestion may be harmful, though specific data is unavailable.

Experimental Protocols for Hazard Assessment

Detailed experimental protocols for the safety assessment of **4-Bromophenyl dichlorophosphate** are not publicly available. However, standardized guidelines for assessing skin and eye irritation are well-established. For instance, the OECD Guideline for the Testing of Chemicals No. 404 outlines the procedure for acute dermal irritation/corrosion studies, typically using albino rabbits.[4][5][6] This method involves applying the test substance to the skin and observing for signs of erythema and edema over a period of time.[4][5][6] Similarly, acute eye irritation studies follow standardized protocols to assess the potential for a substance to cause ocular damage.[7][8]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure to **4-Bromophenyl dichlorophosphate**.

Handling:

- Avoid contact with skin, eyes, and personal clothing.
- Wash hands thoroughly after handling.
- Avoid breathing fumes.
- Use only with adequate ventilation.
- Wear suitable protective clothing, gloves, and eye/face protection.
- Keep away from sources of ignition.
- Minimize dust generation and accumulation.

Storage:

- Store in a tightly-closed container when not in use.
- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Keep away from sources of ignition.
- For long-term storage, maintain in a cool, dry place.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4-Bromophenyl dichlorophosphate**:

PPE	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or goggles.
Skin Protection	Wear protective gloves and clothing to prevent skin contact.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases if ventilation is inadequate.

First Aid Measures

In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.

Stability and Reactivity

Chemical Stability: Stable under recommended temperatures and pressures.

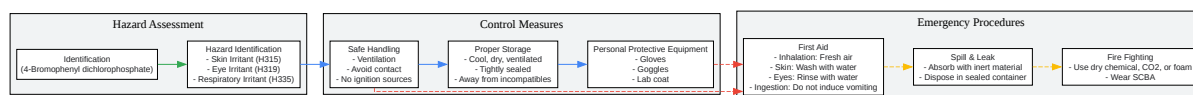
Conditions to Avoid: Dust generation.

Incompatible Materials: Strong oxidizing agents.

Hazardous Decomposition Products: Carbon oxides, Hydrogen bromide, Hydrogen chloride, Phosphorus oxides.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4-Bromophenyl dichlorophosphate**, from hazard identification to emergency response.



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Safety Workflow Diagram

Conclusion

4-Bromophenyl dichlorophosphate is a hazardous chemical that requires careful handling and adherence to safety protocols. While specific quantitative toxicological data are lacking in the public domain, the qualitative information available indicates that it is a skin, eye, and respiratory irritant. Researchers, scientists, and drug development professionals should implement the control measures and be prepared for emergency situations as outlined in this guide to ensure a safe working environment.

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